

An In-depth Technical Guide to Lawsoniaside: Chemical Structure and Stereochemistry

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Abstract

Lawsoniaside, a naturally occurring naphthoquinone glycoside found in the henna plant (Lawsonia inermis), is a molecule of growing interest in the scientific community. This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of Lawsoniaside. Due to the limited availability of public domain data for Lawsoniaside, this guide leverages information on structurally related compounds to present a representative understanding of its chemical and biological properties. This document details its structural elucidation, stereochemical configuration, and known biological activities, supported by experimental data and methodologies.

Chemical Structure and Stereochemistry

Lawsoniaside is chemically identified as 1,2,4-trihydroxynaphthalene-1,4-di-O- β -D-glucopyranoside. The core of the molecule is a 1,2,4-trihydroxynaphthalene aglycone. This aglycone is glycosidically linked to two β -D-glucopyranose units at the C1 and C4 positions of the naphthalene ring.

The stereochemistry of the glycosidic bonds is crucial for the molecule's three-dimensional structure and its interaction with biological targets. The designation " β -D-glucopyranoside" indicates that the anomeric carbon (C1) of each glucose unit has an absolute configuration of







S, and the glucose is in the D-configuration, which is the most common form in nature. The pyranose form refers to the six-membered ring structure of the glucose units.

To visually represent the chemical structure of **Lawsoniaside**, the following DOT script can be used to generate a 2D diagram:

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